

In-Depth Technical Guide: Solvent Blue 122 (CAS No. 67905-17-3)

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Compound of Interest

Compound Name: Solvent Blue 122

Cat. No.: B3029486

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Solvent Blue 122, identified by CAS number 67905-17-3, is an anthraquinone-based dye known chemically as N-[4-[(4-hydroxy-9,10-dioxoanthracen-1-yl)amino]phenyl]acetamide.[1] While its primary industrial application is the coloration of plastics, inks, and other materials due to its intense navy blue hue and high stability, its core anthraquinone structure is shared by a class of compounds with significant pharmacological activities, including anticancer agents. This guide provides a comprehensive technical overview of **Solvent Blue 122**, including its physicochemical properties, synthesis, and a discussion of its potential relevance in a research and drug development context based on the known activities of structurally related anthraquinone derivatives.

Physicochemical Properties

Solvent Blue 122 is a dark blue to purple-black crystalline powder.[2][3][4] It is characterized by its insolubility in water but shows solubility in various organic solvents such as ethanol, acetone, benzene, chlorobenzene, xylene, and DMF.[2][3][4] The compound exhibits excellent heat and light resistance, contributing to its stability.[5]

Table 1: Physicochemical Properties of **Solvent Blue 122**

Property	Value	Reference(s)
CAS Number	67905-17-3	[2]
Molecular Formula	C ₂₂ H ₁₆ N ₂ O ₄	[2]
Molecular Weight	372.37 g/mol	[6]
Appearance	Navy blue / Purple-black powder	[2][3][4]
Melting Point	~280 °C	[7]
Density	~1.5 g/cm ³	[5]
Water Solubility	Insoluble	[2]
Organic Solvent Solubility	Soluble in ethanol, acetone, DMF, benzene, chlorobenzene, xylene	[2][3][4]
Appearance in H ₂ SO ₄	Dark green	[3][4]

Spectroscopic Data

Detailed spectroscopic data for **Solvent Blue 122** is not readily available in peer-reviewed literature. The following represents typical analytical approaches and data for closely related structures.

3.1 Mass Spectrometry

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule. For **Solvent Blue 122**, the molecular ion peak [M]⁺ would be expected at m/z 372.37.

3.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific ¹H and ¹³C NMR spectra for **Solvent Blue 122** are not published in academic journals, data for similar 1,4-substituted aminoanthraquinones are available. For instance, the ¹H NMR spectrum of 1-amino-4-[(2-hydroxyethyl)amino]-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid shows aromatic protons in the δ 7.7-8.3 ppm range and aliphatic protons of the

side chain around δ 3.5-3.7 ppm.[8] For **Solvent Blue 122**, one would expect to see signals corresponding to the acetyl group protons, as well as distinct signals for the protons on both the anthraquinone and phenylamino moieties.

3.3 UV-Visible Spectroscopy

As a colored compound, **Solvent Blue 122** absorbs light in the visible region. The UV-Vis spectrum is critical for quantitative analysis and characterization. The color of a solution is complementary to the color of light it absorbs. A blue solution would be expected to show maximum absorbance in the orange region of the spectrum (approximately 590-620 nm).

Synthesis of Solvent Blue 122

The synthesis of **Solvent Blue 122** is primarily documented in patent literature. A common method involves the condensation of an anthraquinone derivative with p-aminoacetanilide.

4.1 Representative Experimental Protocol (based on patent literature)

This protocol is a composite of methods described in patents and should be adapted and optimized for laboratory use.[9]

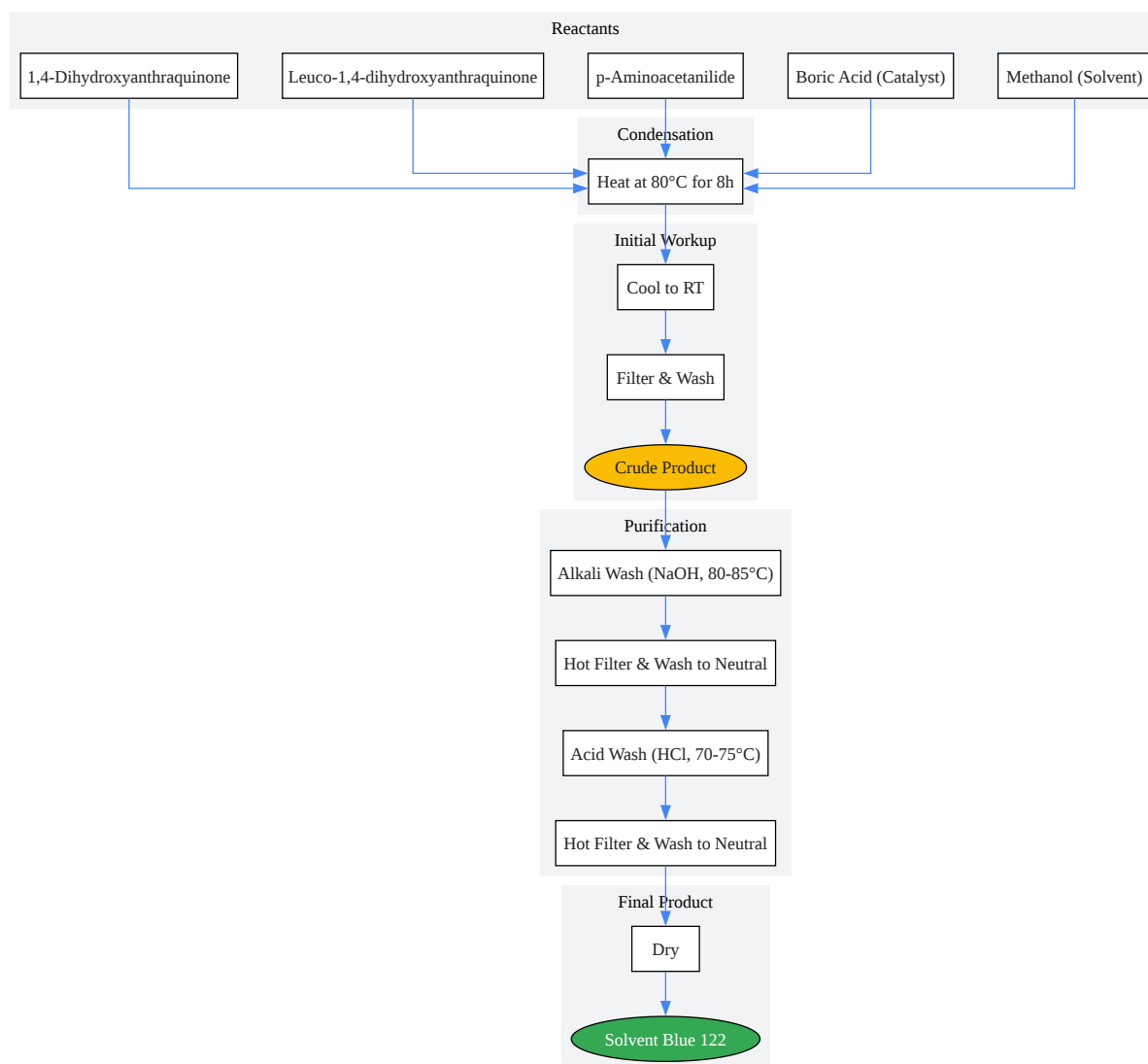
Materials:

- 1,4-dihydroxyanthraquinone (Quinizarin)
- Leuco-1,4-dihydroxyanthraquinone
- p-Aminoacetanilide
- Boric acid
- Methanol
- Sodium hydroxide solution (e.g., 3% w/w)
- Hydrochloric acid solution (e.g., 3% w/w)

Procedure:

- Condensation Reaction:
 - To a suitable reactor, add methanol, boric acid, p-aminoacetanilide, 1,4-dihydroxyanthraquinone, and leuco-1,4-dihydroxyanthraquinone.
 - Heat the mixture under normal pressure at approximately 80°C for 8 hours, with stirring.
 - Monitor the reaction progress by a suitable method (e.g., HPLC) until the concentration of the starting anthraquinones is below 3%.
 - Once the reaction is complete, cool the mixture to room temperature.
 - Filter the resulting precipitate and wash with a suitable solvent to obtain the crude product.
[9]
- Post-Treatment/Purification:
 - The crude product is first treated with a dilute alkaline solution (e.g., 3% NaOH) at 80-85°C for at least 30 minutes with stirring.
 - The mixture is filtered while hot, and the filter cake is washed with hot water until neutral.
 - The resulting filter cake is then stirred in a dilute acid solution (e.g., 3% HCl) at 70-75°C for at least 30 minutes.
 - The mixture is again filtered while hot and washed with hot water until neutral.
 - The purified product is then dried to yield **Solvent Blue 122**. [9]

Diagram 1: Synthesis Workflow for **Solvent Blue 122**



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Caption: A workflow diagram illustrating the synthesis and purification of **Solvent Blue 122**.

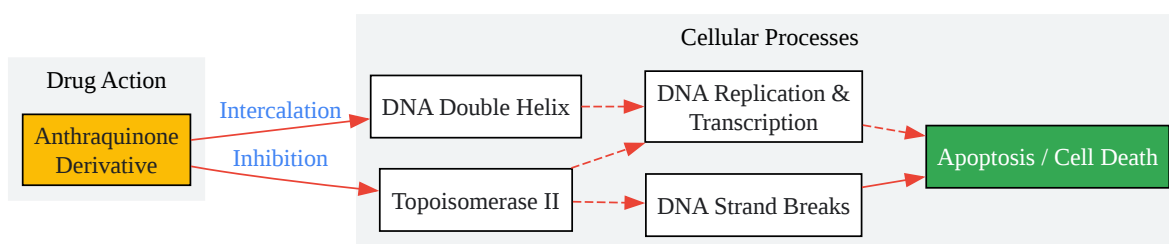
Relevance in Drug Development

While **Solvent Blue 122** itself is not used as a pharmaceutical, its anthraquinone core is a key pharmacophore in several clinically important drugs, particularly in oncology.

5.1 General Mechanism of Action of Anthraquinone Derivatives

Many pharmacologically active anthraquinones exert their effects through interaction with DNA. Their planar aromatic structure allows them to intercalate between the base pairs of the DNA double helix. This intercalation can disrupt DNA replication and transcription, leading to cell cycle arrest and apoptosis. Furthermore, some anthraquinone derivatives are known to inhibit topoisomerase II, an enzyme crucial for resolving DNA topological problems during replication. Inhibition of this enzyme leads to DNA strand breaks and ultimately, cell death.

Diagram 2: Generalized Mechanism of Action for Anthraquinone Anticancer Agents



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Caption: Generalized signaling pathway for anthraquinone-based anticancer agents.

5.2 Potential for Research

Given its structure, **Solvent Blue 122** could be a starting point or a reference compound in the design of new pharmacologically active agents. Researchers could explore its potential for DNA binding or enzyme inhibition. However, it is crucial to note that there is currently no published data on the specific biological activity or cytotoxicity of **Solvent Blue 122** in cell-based assays relevant to drug development.

Toxicological Profile

The available toxicological data for **Solvent Blue 122** is limited and primarily relates to its industrial use.

6.1 Known Hazards

- Eye Irritation: It is reported to cause serious eye irritation.
- Aquatic Toxicity: It is considered very toxic to aquatic life.[2]

There is no conclusive evidence to classify **Solvent Blue 122** as a carcinogen by major regulatory agencies.[2]

6.2 Cytotoxicity

Specific cytotoxicity studies (e.g., IC50 values on various cell lines) for **Solvent Blue 122** are not available in the public domain. Any research involving this compound in a biological context would require initial cytotoxicity screening to determine appropriate concentration ranges for further experiments. Standard methods like the MTT or Trypan Blue exclusion assays would be suitable for this purpose.

Conclusion

Solvent Blue 122 is a well-characterized industrial dye with a chemical structure that places it within the broader family of anthraquinones, a class of compounds with significant importance in drug development. While its own biological activities remain uninvestigated, its stable, polycyclic core presents a potential scaffold for medicinal chemistry exploration. This guide provides the foundational technical information necessary for researchers to understand its properties and synthesis, and to consider its potential, with appropriate toxicological evaluation, in the broader context of anthraquinone-based research. Further studies are required to elucidate any specific biological effects and to determine its suitability for applications beyond its current use as a colorant.

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